

IR spectroscopy peaks for alpha-bromo beta-hydroxy esters

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Compound of Interest

Compound Name: *Methyl (2S,3R)-2,4-dibromo-3-hydroxybutanoate*

CAS No.: 88824-09-3

Cat. No.: B3179836

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IR Spectroscopy Guide: -Bromo -Hydroxy Esters

Introduction & Structural Context

-Bromo

-hydroxy esters represent a highly functionalized structural motif (

). They serve as critical intermediates in the synthesis of

-epoxy esters (Darzens reaction precursors) and

-lactams.

Accurate IR interpretation requires deconvoluting two competing electronic effects:

- Inductive Effect (+I): The

-bromine atom withdraws electron density, strengthening the C=O bond and shifting absorption to a higher frequency.

- Intramolecular Hydrogen Bonding: The

-hydroxyl group can form a transient 5-membered ring with the carbonyl oxygen, weakening the C=O bond and shifting absorption to a lower frequency.

This guide isolates these variables to provide a definitive spectral fingerprint.

Comparative Spectral Analysis

The following table contrasts the target molecule against its structural precursors to establish a baseline for identification.

Table 1: Characteristic IR Wavenumbers ()

Functional Group	Simple Ester (Baseline)	-Bromo Ester (Inductive Effect)	-Hydroxy Ester (H-Bond Effect)	-Bromo -Hydroxy Ester (Target)
Stretch	1735 – 1745	1750 – 1760	1730 – 1740	1750 – 1765
Stretch	N/A	N/A	3400 – 3550 (broad)	3450 – 3550 (broad)
Stretch	N/A	500 – 700	N/A	550 – 650
Stretch	1150 – 1250	1150 – 1250	1150 – 1250	1180 – 1260

Key Insight: In

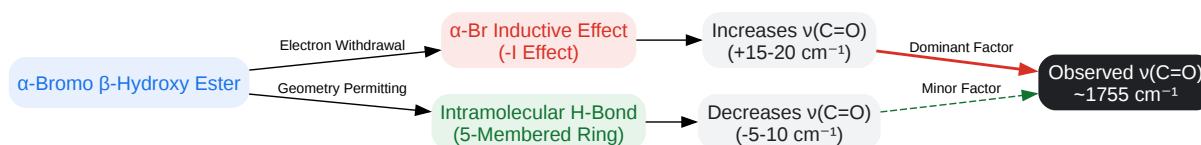
-bromo

-hydroxy esters, the inductive effect of the halogen dominates, typically keeping the carbonyl frequency elevated (

) despite the potential lowering effect of hydrogen bonding.

Mechanistic Visualization

The diagram below illustrates the competing electronic vectors and the formation of the intramolecular hydrogen bond that defines the spectral fine structure.



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Caption: Figure 1. Competing electronic effects on the carbonyl stretching frequency. The -halogen inductive effect generally overrides the H-bonding redshift.

Experimental Protocol: Synthesis & Analysis

To validate these spectral peaks, the following protocol outlines the synthesis of an -bromo

-hydroxy ester via a modified Reformatsky reaction, followed by IR characterization.

Phase A: Synthesis (Reformatsky with Ethyl Dibromoacetate)

Note: Standard Reformatsky uses ethyl bromoacetate. Using ethyl dibromoacetate retains one bromine atom in the final product.

- Activation: Flame-dry a 3-neck flask under
 . Add Zinc dust (1.2 eq) and activate with TMSCl (0.05 eq) in dry THF.
- Addition: Add Ethyl Dibromoacetate (1.0 eq) and the target Aldehyde (0.8 eq) dropwise at 0°C.
 - Mechanistic Note: The zinc inserts into one C-Br bond, forming the enolate which attacks the aldehyde. The second bromine remains at the

-position.

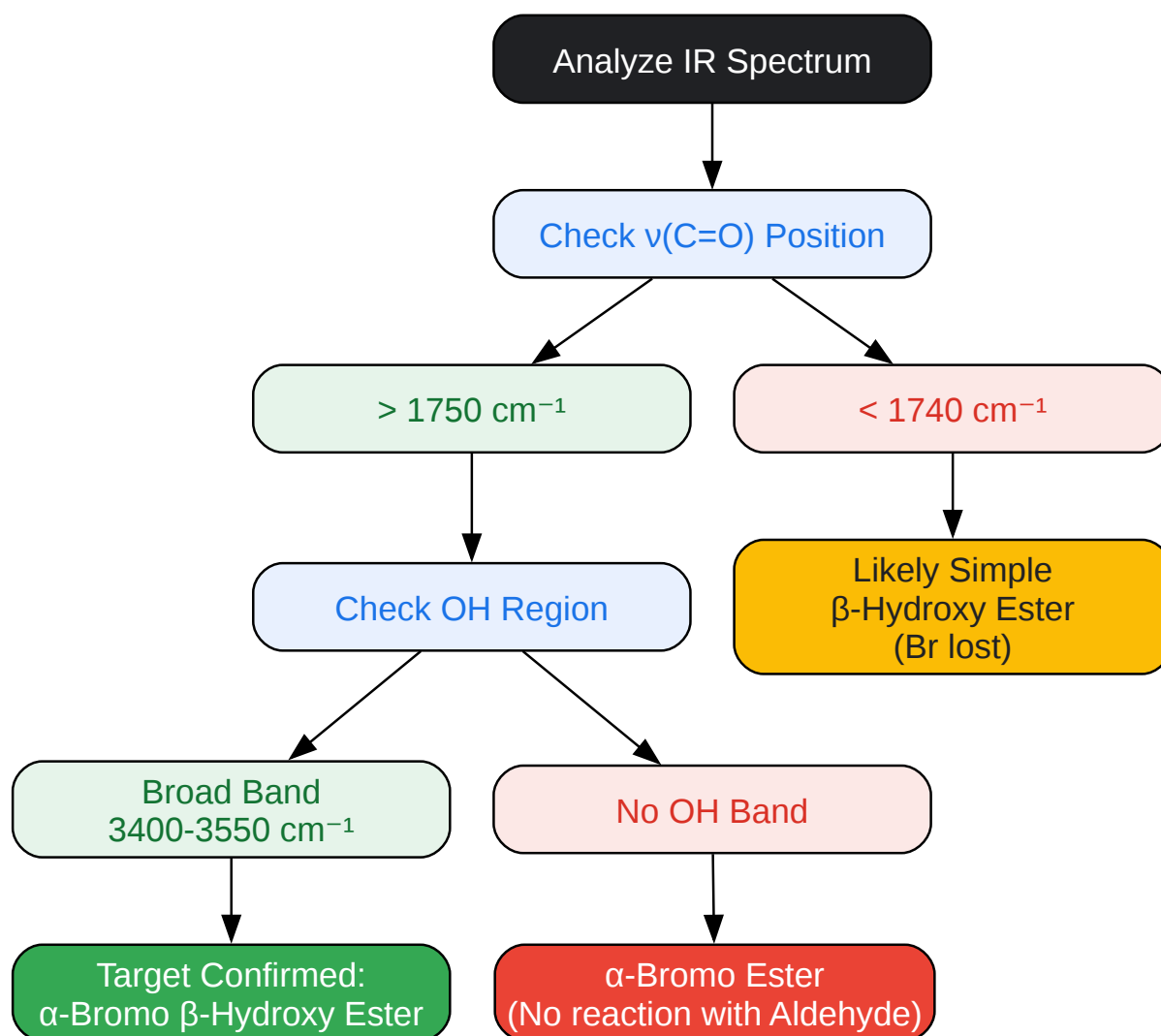
- Reaction: Stir at 0°C for 2 hours, then warm to RT. Monitor via TLC.
- Quench: Hydrolyze with cold 1M HCl. Extract with
.
- Purification: Silica gel chromatography (Hexanes/EtOAc).

Phase B: IR Spectroscopy Workflow

- Sample Prep (Liquid): Place a drop of the purified oil between two NaCl or KBr plates (Neat film).
 - Why Neat? Maximizes the observation of intermolecular vs. intramolecular H-bonding.
- Sample Prep (Solid): Grind 1-2 mg of product with 100 mg dry KBr; press into a transparent disc.
- Acquisition: Scan from 4000 to 400
(32 scans, 4
resolution).
- Analysis:
 - Zone 1 (3600-3400): Look for the broad OH stretch.
 - Zone 2 (1760-1730): Zoom in on the Carbonyl. A sharp peak at >1750 confirms the
-Br presence. If it is <1740, the Br may have been lost (reduced) or the product is a simple
-hydroxy ester.
 - Zone 3 (Fingerprint): Check 600-500
for C-Br stretch (often weak/obscured).

Diagnostic Flowchart

Use this logic gate to confirm your product structure based on IR data.



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Caption: Figure 2. Decision tree for validating

-bromo

-hydroxy ester synthesis.

References

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Sources

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